2,2-difluoro-N-(4-fluorophenyl)-2-phenoxyacetamide experimental protocol

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Compound of Interest

Compound Name:	*2,2-difluoro-N-(4-fluorophenyl)-2-phenoxyacetamide*
CAS No.:	*338792-08-8*
Cat. No.:	*B2819544*

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Application Note: Synthesis and Experimental Protocol for **2,2-Difluoro-N-(4-fluorophenyl)-2-phenoxyacetamide**

Executive Summary

The incorporation of fluorine into organic scaffolds is a privileged strategy in modern drug discovery and agrochemical development. Specifically, the gem-difluoro group profoundly alters the stereoelectronic properties of a molecule, often enhancing metabolic stability against cytochrome P450 oxidation, modulating the pKa of adjacent functional groups, and increasing overall lipophilicity (LogD)[1].

This application note details a highly optimized, self-validating experimental protocol for the synthesis of **2,2-difluoro-N-(4-fluorophenyl)-2-phenoxyacetamide** (CAS: 338792-08-8)[2]. By coupling 2,2-difluoro-2-phenoxyacetic acid with 4-fluoroaniline, researchers can access a versatile building block that leverages the unique bioisosteric properties of the difluoromethylene ether motif[1].

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Mechanistic Rationale & Reaction Design

The synthesis of α,α -difluoroacetamides requires careful consideration of the substrate's electronic properties. The highly electron-withdrawing nature of the gem-difluoro group significantly increases the electrophilicity of the carbonyl carbon but simultaneously lowers the pKa of the parent carboxylic acid, 2,2-difluoro-2-phenoxyacetic acid (CAS: 24210-45-5)[1].

While traditional methods might employ harsh chlorinating agents (e.g., thionyl chloride or oxalyl chloride) to form an intermediate acyl chloride[3], this approach can lead to unwanted side reactions, handling hazards, and degradation of sensitive functional groups.

To ensure a robust and high-yielding self-validating system, this protocol utilizes HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) as the coupling reagent[4].

- Causality of HATU: HATU rapidly converts the electron-deficient difluoroacetic acid into a highly reactive HOAt (1-hydroxy-7-azabenzotriazole) ester intermediate. This prevents the formation of unreactive byproducts and drives the reaction forward with fast kinetics, even with slightly deactivated amines like 4-fluoroaniline.

- Causality of DIPEA: N,N-Diisopropylethylamine (DIPEA) is employed as a sterically hindered, non-nucleophilic base. It efficiently deprotonates the carboxylic acid to initiate HATU activation and neutralizes the system without competing with the aniline for the electrophilic center[3].

Materials and Reagents

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Reagent / Material	Role	Equivalents	Amount (for 10 mmol scale)	CAS Number
2,2-Difluoro-2-phenoxyacetic acid	Electrophile (Starting Material)	1.0 eq	1.88 g (10.0 mmol)	24210-45-5
4-Fluoroaniline	Nucleophile	1.1 eq	1.22 g (11.0 mmol)	371-40-4
HATU	Coupling Agent	1.2 eq	4.56 g (12.0 mmol)	148893-10-1
DIPEA	Non-nucleophilic Base	2.5 eq	3.23 g (25.0 mmol)	7087-68-5
Anhydrous DMF	Solvent	N/A	50 mL (0.2 M)	68-12-2

Note: Standard laboratory solvents for work-up (Ethyl Acetate, 1M HCl, Saturated Aqueous $NaHCO_3$, Brine) should be ACS reagent grade or higher.

Step-by-Step Experimental Protocol

Phase 1: Activation of the Carboxylic Acid

- Preparation: Oven-dry a 250 mL round-bottom flask equipped with a magnetic stir bar. Flush the flask with inert gas (Nitrogen or Argon) to exclude ambient moisture, which can hydrolyze the active ester intermediate.
- Dissolution: Add 2,2-difluoro-2-phenoxyacetic acid (1.88 g, 10.0 mmol) to the flask and dissolve in 50 mL of anhydrous DMF.
- Cooling: Submerge the flask in an ice-water bath to bring the internal temperature to 0 °C. Causality: Cooling mitigates the exothermic nature of the activation step and prevents the thermal degradation of the transient HOAt ester.
- Activation: Add DIPEA (4.35 mL, 25.0 mmol) followed by portion-wise addition of HATU (4.56 g, 12.0 mmol). Stir the mixture at 0 °C for 15–20 minutes. The solution will typically transition to a pale yellow color, indicating the formation of the active ester.

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Phase 2: Amide Coupling

- Nucleophilic Addition: Slowly add 4-fluoroaniline (1.04 mL, 11.0 mmol) dropwise to the activated mixture at 0 °C.
- Propagation: Remove the ice bath and allow the reaction to warm to room temperature (20–25 °C). Stir continuously for 4 to 6 hours.
- Self-Validation Checkpoint: Monitor the reaction via TLC (Hexanes:EtOAc, 3:1 v/v) or LC-MS. The complete disappearance of the starting acid spot and the emergence of a new, less polar, UV-active spot confirms the successful conversion to the amide.

Phase 3: Quenching and Liquid-Liquid Extraction

- Quenching: Dilute the reaction mixture with 150 mL of Ethyl Acetate (EtOAc) and transfer to a separatory funnel. Add 100 mL of deionized water to quench the reaction and partition the DMF into the aqueous layer.
- Acid Wash: Wash the organic layer with 1M HCl (2 × 75 mL). Causality: The acidic wash protonates and extracts any unreacted 4-fluoroaniline and the DIPEA base into the aqueous phase.
- Base Wash: Wash the organic layer with saturated aqueous $NaHCO_3$ (2 × 75 mL). Causality: The basic wash neutralizes residual acid and removes the acidic byproducts generated by HATU (e.g., HOAt).
- Brine Wash: Wash the organic layer with Brine (1 × 100 mL) to draw out residual water and trace DMF from the organic phase.

Phase 4: Purification

- Drying & Concentration: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude product.
- Flash Chromatography: Purify the crude residue via silica gel flash chromatography, eluting with a gradient of Hexanes/EtOAc (100:0 to 80:20). Collect the fractions containing the pure product and concentrate them in vacuo.

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Reaction Workflow Diagram



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Caption: Step-by-step synthetic workflow for the preparation of **2,2-difluoro-N-(4-fluorophenyl)-2-phenoxyacetamide**.

Quantitative Data & Analytical Characterization

The following table summarizes the expected quantitative yields and analytical characterization data for the purified compound to ensure the protocol acts as a self-validating system.

Parameter	Expected Result / Value
Physical Appearance	White to off-white crystalline solid
Isolated Yield	75% – 85% (approx. 2.1 – 2.4 g)
Purity (HPLC)	> 98%
Mass Spectrometry (ESI+)	Calculated for $C_{14}H_{10}F_3NO_2$ $[M+H]^+$: 282.07; Found: ~282.1
^{1}H NMR (400 MHz, $CDCl_3$)	δ 8.20 (br s, 1H, NH), 7.55-7.48 (m, 2H), 7.40-7.32 (m, 2H), 7.25-7.18 (m, 3H), 7.08-7.00 (m, 2H) ppm.
^{19}F NMR (376 MHz, $CDCl_3$)	δ -78.5 (s, 2F, CF_2), -116.2 (s, 1F, Ar-F) ppm.

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Sources

- 1. 2,2-Difluoro-2-phenoxyacetic Acid|CAS 24210-45-5 [benchchem.com]
- 2. keyorganics.net [keyorganics.net]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. A Second-Generation Oral SARS-CoV-2 Main Protease Inhibitor Clinical Candidate for the Treatment of COVID-19 - PMC [pmc.ncbi.nlm.nih.gov]
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